

An In-depth Technical Guide to the Hazards and Safety of Diethyl Dipropylmalonate

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Compound of Interest

Compound Name: *Diethyl dipropylmalonate*

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This guide provides a comprehensive overview of the known hazards and safety information for **diethyl dipropylmalonate** (CAS No. 6065-63-0). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals handling this substance.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **diethyl dipropylmalonate** is fundamental for its safe handling, storage, and use in experimental procedures. This data is crucial for designing appropriate containment, ventilation, and emergency response protocols.

Property	Value	Source
Molecular Formula	C13H24O4	[1] [2] [3] [4]
Molecular Weight	244.33 g/mol	[1] [2] [3]
Appearance	Clear, colorless to light yellowish liquid/oil	[1] [4] [5]
Boiling Point	262.9 °C at 760 mmHg	[1] [4]
129-131 °C at 12 mmHg	[5]	
Density	0.976 g/cm ³ (or g/mL) at 25 °C	[1] [4]
0.96 g/mL	[5]	
Flash Point	113.7 °F (This value appears anomalous and may refer to a different substance as other malonates have higher flash points)	[4]
Refractive Index	n _{20/D} 1.438	[4]
1.4270-1.4290	[5]	
Solubility	Slightly soluble in Chloroform and Methanol	[5]
Vapor Pressure	1.93 Pa at 25°C	[5]
LogP	3.73 at 25°C	[5]

Hazard Identification and Classification

There is conflicting information regarding the GHS classification of **diethyl dipropylmalonate**. While some suppliers classify it as non-hazardous, others indicate specific health hazards. It is imperative for researchers to handle the substance with caution, assuming the more stringent classification is accurate until definitive data becomes available.

Globally Harmonized System (GHS) Classification:

Hazard Class	Hazard Category	GHS Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation	[2]

Note: A safety data sheet from TCI Chemicals states that **diethyl dipropylmalonate** is "Not a hazardous substance or mixture" according to Regulation (EC) No 1272/2008.[\[6\]](#) This highlights the importance of consulting multiple sources and exercising caution.

Toxicological Information

Detailed toxicological studies on **diethyl dipropylmalonate** are not widely available in the public domain. The GHS classification provided by PubChem suggests oral toxicity and irritation potential. The lack of extensive data necessitates careful handling to minimize any potential for adverse health effects.

Endpoint	Result	Species	Source
Acute Oral Toxicity	Harmful if swallowed (Category 4)	Not specified	[2]
Skin Irritation	Causes skin irritation (Category 2)	Not specified	[2]
Respiratory Irritation	May cause respiratory irritation (Category 3)	Not specified	[2]

Experimental Protocols: Specific experimental protocols for the toxicological data cited above are not provided in the readily available safety data sheets. Toxicological assessments for GHS

classification typically involve standardized OECD guidelines for testing in animal models. For example, acute oral toxicity is often determined using OECD Guideline 423, while skin irritation is assessed via OECD Guideline 404.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the chemical.

Safe Handling Workflow:



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Caption: Recommended workflow for the safe handling of **diethyl dipropylmalonate**.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[7]
- Keep containers tightly closed when not in use.[7]
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Some sources recommend storing below +30°C.[4]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[3][6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[3][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

Fire and Explosion Hazard

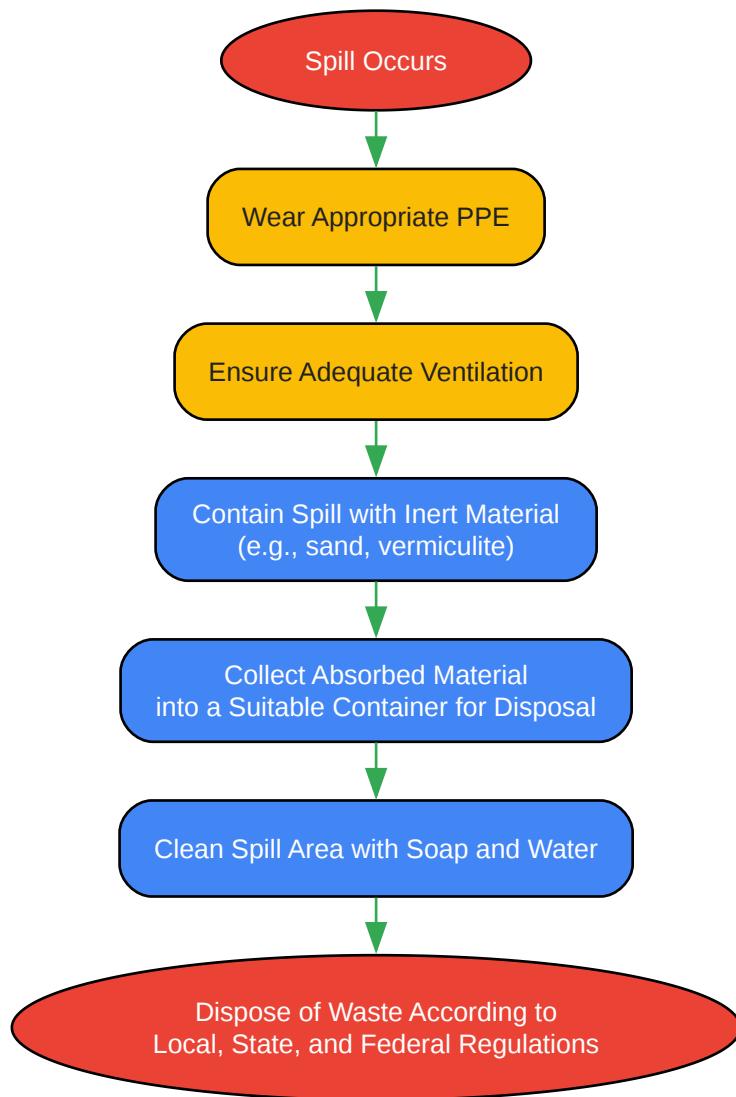
While not classified as highly flammable, **diethyl dipropylmalonate** is a combustible liquid and can pose a fire hazard under certain conditions.

Parameter	Information
Combustibility	Combustible liquid.
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [3]
Unsuitable Extinguishing Media	Do not use a heavy water stream as it may spread the fire.
Hazardous Combustion Products	Carbon monoxide and carbon dioxide.
Fire Fighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear. [8]

Accidental Release Measures

Prompt and proper cleanup of spills is essential to prevent exposure and environmental contamination.

Spill Response Protocol:



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Caption: Step-by-step protocol for responding to a **diethyl dipropylmalonate** spill.

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

[6] Contaminated packaging should be treated as the chemical itself.

Regulatory Information

It is important to be aware of the regulatory status of **diethyl dipropylmalonate**.

Regulation	Identifier	Status
CAS Number	6065-63-0	[1] [2] [3] [4]
EC Number	227-998-2	[2] [6]
REACH	A registration dossier is available, but the substance status is "Cease Manufacture".	[2]

This guide is intended to provide a summary of the available safety information for **diethyl dipropylmalonate**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all established laboratory safety protocols. Researchers should always exercise caution and use appropriate personal protective equipment when handling this or any other chemical.

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